

Application Notes and Protocols: Fas C-Terminal Tripeptide for Apoptosis Induction

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Compound of Interest

Compound Name: *Fas C-Terminal Tripeptide*

Cat. No.: *B15623289*

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Introduction

The Fas receptor (FasR, CD95, APO-1), a member of the tumor necrosis factor receptor (TNFR) superfamily, is a key mediator of the extrinsic apoptosis pathway.[1] Upon binding its cognate ligand, Fas ligand (FasL), the receptor trimerizes, leading to the formation of the Death-Inducing Signaling Complex (DISC) and the subsequent activation of a caspase cascade that results in programmed cell death.[1][2] This process is fundamental for immune homeostasis and the elimination of cancerous or virally infected cells.[3]

A key negative regulator of this pathway is the Fas-associated phosphatase-1 (FAP-1), a protein tyrosine phosphatase that binds to a C-terminal tripeptide motif (Ser-Leu-Val) of the Fas receptor.[1][4] This interaction can sequester the Fas receptor, preventing its participation in the apoptotic signaling cascade.[1]

The synthetic **Fas C-terminal tripeptide**, commonly N-acetylated (Ac-Ser-Leu-Val-OH), acts as a competitive inhibitor of the Fas-FAP-1 interaction.[5] By disrupting this inhibitory binding, the tripeptide can sensitize Fas-resistant cells to apoptosis, making it a valuable tool for research and a potential starting point for the development of novel therapeutics.[3][5] These

application notes provide detailed protocols for utilizing the **Fas C-terminal tripeptide** to induce and quantify apoptosis.

Data Presentation

The efficacy of the **Fas C-terminal tripeptide** (Ac-Ser-Leu-Val-OH) in disrupting the inhibitory Fas/FAP-1 interaction has been quantified. The following table summarizes the dose-dependent inhibitory activity of the tripeptide.

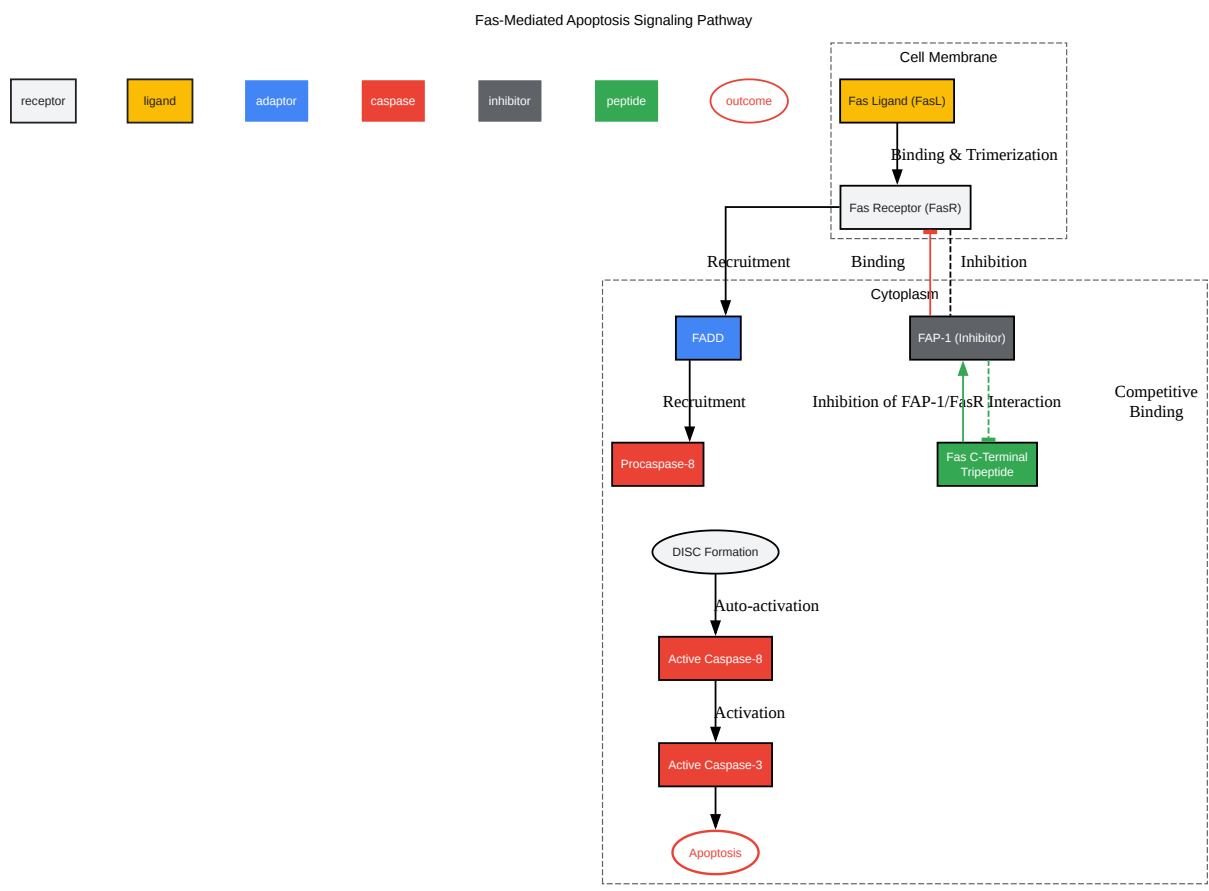
Tripeptide Concentration	Inhibition of Fas/FAP-1 Binding (%)
30 μ M	31.1%
50 μ M	44.3%
100 μ M	87.6%
1 mM	100.7%

Data sourced from MedChemExpress.[\[1\]](#)

Signaling Pathways and Experimental Workflow

Fas-Mediated Apoptosis Signaling Pathway

The following diagram illustrates the Fas signaling pathway, highlighting the inhibitory role of FAP-1 and the mechanism of action of the **Fas C-terminal tripeptide**.



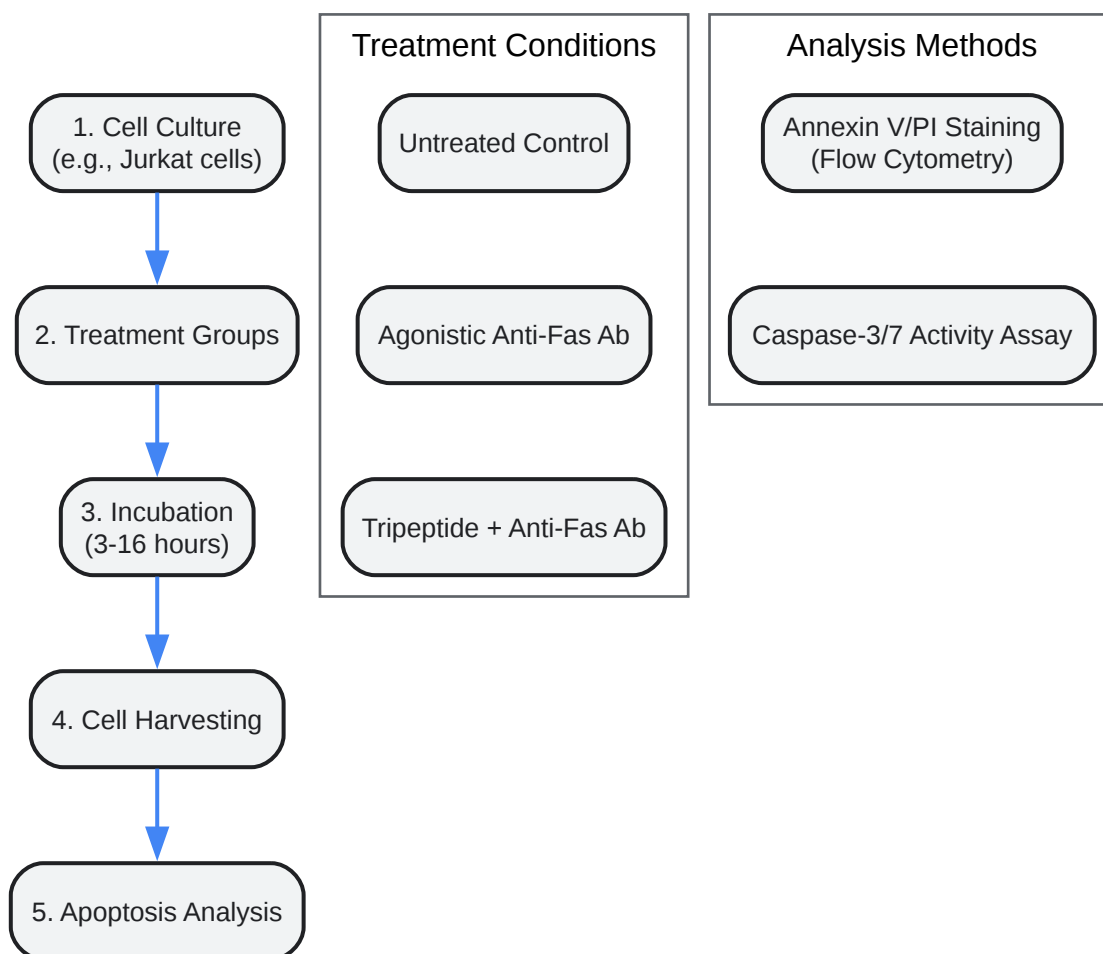
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Fas signaling pathway and tripeptide action.

Experimental Workflow for Apoptosis Induction and Analysis

This diagram outlines the typical workflow for assessing the pro-apoptotic effect of the **Fas C-terminal tripeptide**.

Experimental Workflow for Apoptosis Analysis



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References

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- To cite this document: BenchChem. [Application Notes and Protocols: Fas C-Terminal Tripeptide for Apoptosis Induction]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15623289/docs#application-notes-and-protocols-fas-c-terminal-tripeptide-for-apoptosis-induction\]](https://www.benchchem.com/product/b15623289/docs#application-notes-and-protocols-fas-c-terminal-tripeptide-for-apoptosis-induction)

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